

Enzymatic Synthesis of Stearyl Linoleate: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Stearyl Linoleate*

Cat. No.: *B101900*

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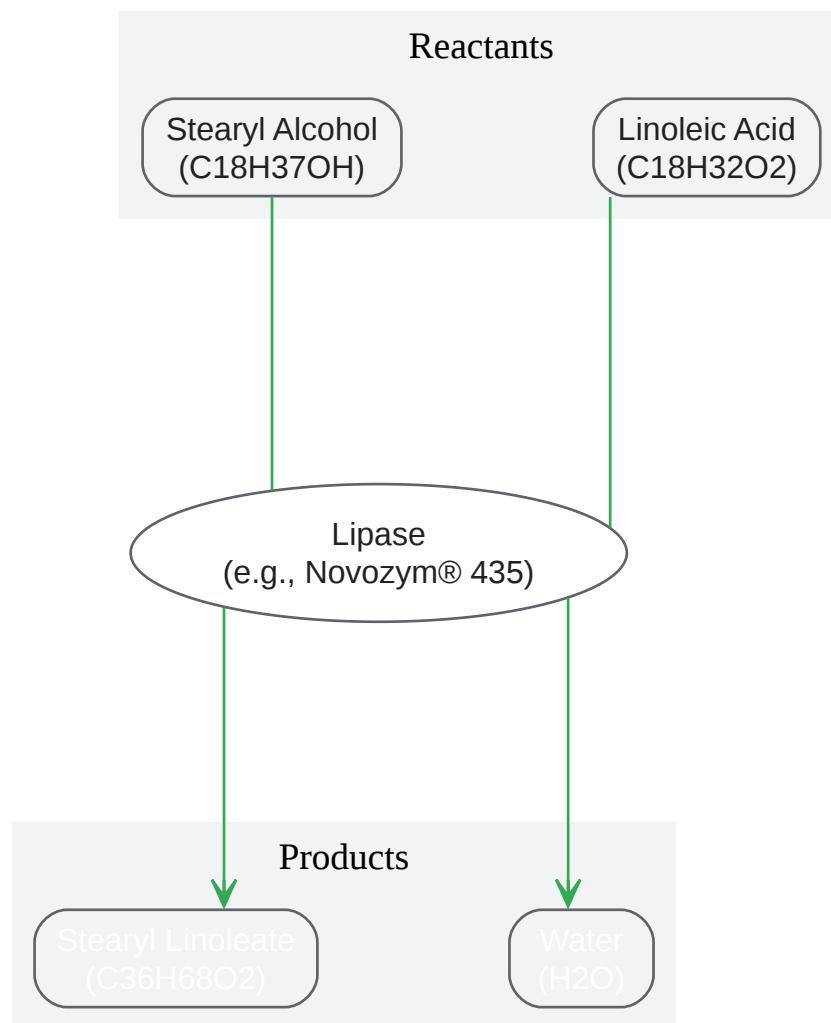
Introduction

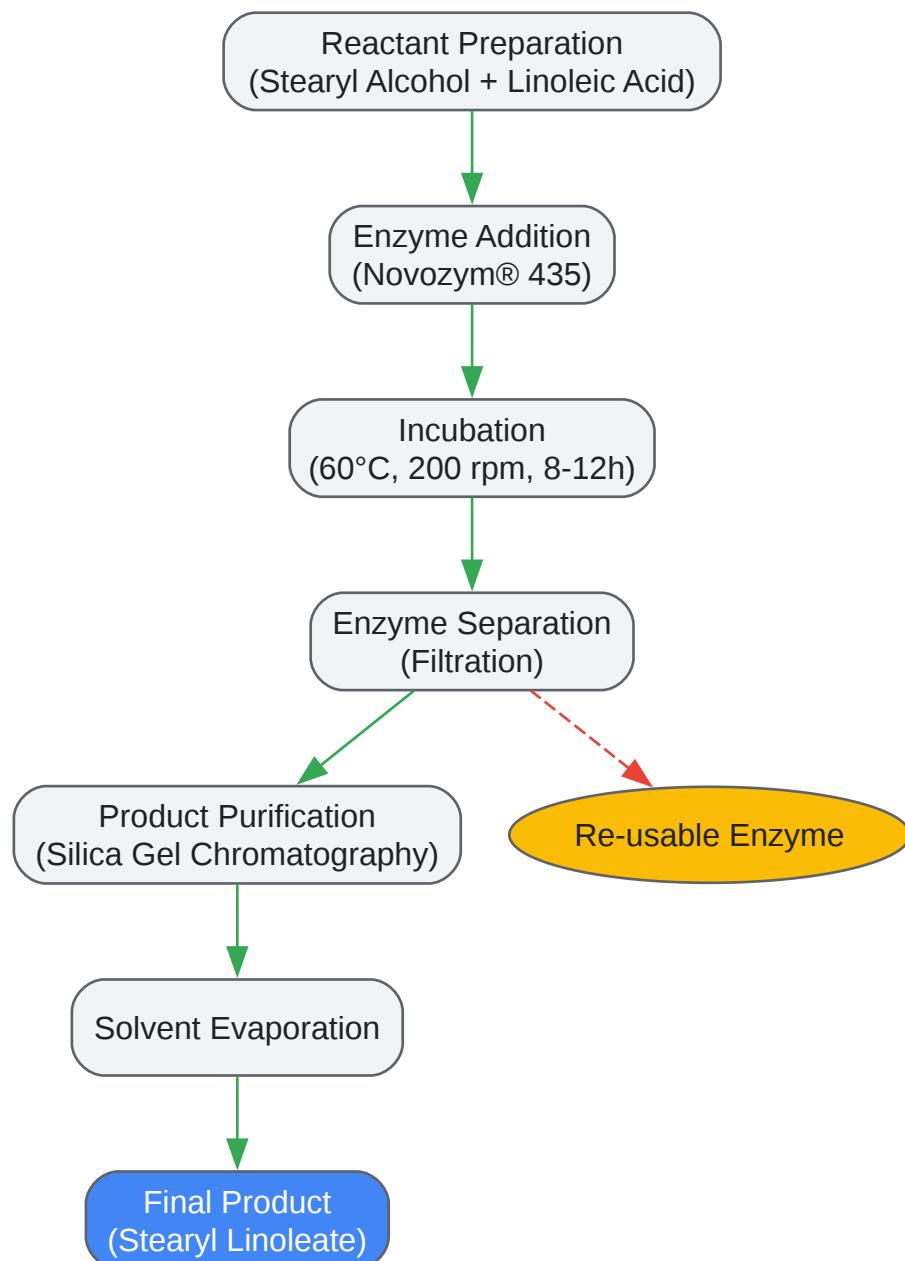
Stearyl linoleate is a wax ester prized in the cosmetic, pharmaceutical, and food industries for its emollient, lubricating, and skin-conditioning properties.^{[1][2]} Traditionally synthesized through chemical routes that often require high temperatures and harsh catalysts, enzymatic synthesis offers a milder, more specific, and environmentally friendly alternative.^[3] This application note provides detailed protocols for the synthesis of **stearyl linoleate** via lipase-catalyzed esterification of stearyl alcohol and linoleic acid, targeting researchers, scientists, and professionals in drug development. The protocols leverage commercially available immobilized lipases, such as Novozym® 435 (from *Candida antarctica*) and Lipozyme® RMIM (from *Rhizomucor miehei*), known for their efficiency in wax ester production.^{[3][4]}

Reaction Principle

The enzymatic synthesis of **stearyl linoleate** is a reversible esterification reaction. A lipase enzyme catalyzes the formation of an ester bond between the hydroxyl group of stearyl alcohol and the carboxyl group of linoleic acid, with the concurrent removal of a water molecule. To drive the reaction equilibrium towards product formation, the water produced is typically removed from the reaction medium.

Diagram of the Enzymatic Esterification Reaction





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